

"physical and chemical properties of Methyl (9Z,12E)-octadeca-9,12-dienoate"

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Compound of Interest

Compound Name: *Methyl (9Z,12E)-octadeca-9,12-dienoate*

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An In-depth Technical Guide to Methyl (9Z,12E)-octadeca-9,12-dienoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl (9Z,12E)-octadeca-9,12-dienoate is a methyl ester of a conjugated linoleic acid (CLA) isomer. CLAs are a family of positional and geometric isomers of linoleic acid, which have garnered significant research interest due to their diverse biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Methyl (9Z,12E)-octadeca-9,12-dienoate**, including its molecular characteristics and available spectral data. The document also outlines general experimental protocols for the synthesis and analysis of related compounds, offering a framework for researchers working with this specific isomer. While information on the explicit biological pathways involving **Methyl (9Z,12E)-octadeca-9,12-dienoate** is limited, this guide serves as a foundational resource for its further investigation and application in scientific research and drug development.

Physicochemical Properties

The physical and chemical properties of **Methyl (9Z,12E)-octadeca-9,12-dienoate** are essential for its handling, formulation, and interpretation in experimental settings. While specific

experimental data for this isomer is not widely available, computed properties and data for the closely related (9Z,12Z) isomer (methyl linoleate) provide valuable estimations.

General Properties

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₄ O ₂	PubChem[1][2]
Molecular Weight	294.47 g/mol	Larodan[2]
CAS Number	20221-26-5	Larodan[2]
Physical State	Solid	Larodan[2]
Purity (commercial)	>98%	Larodan[2]
Storage	Freezer	Larodan[2]

Computed and Estimated Physical Properties

Precise experimental values for properties such as melting point, boiling point, and density for the (9Z,12E) isomer are not readily found in the literature. However, computed data and experimental data for the (9Z,12Z) isomer offer a useful reference point.

Property	Value (9Z,12E)- octadeca-9,12- dienoate (Computed)	Value (9Z,12Z)- octadeca-9,12- dienoate (Experimental)	Source
XLogP3	6.9	-	PubChem[1]
Melting Point	-	-35 °C	iChemical[2]
Boiling Point	-	192 °C at 4 mmHg	iChemical[2]
Density	-	0.889 g/mL at 25 °C	iChemical[2]
Refractive Index	-	n ₂₀ /D 1.462	iChemical[2]

Spectroscopic Data

Spectroscopic analysis is critical for the structural elucidation and purity assessment of **Methyl (9Z,12E)-octadeca-9,12-dienoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While experimental ^1H and ^{13}C NMR spectra for **Methyl (9Z,12E)-octadeca-9,12-dienoate** are not readily available in public databases, predicted data for the (9Z,12Z) isomer can provide an indication of the expected chemical shifts.

Predicted ^1H NMR Data for Methyl (9Z,12Z)-octadeca-9,12-dienoate (500MHz, acetone- d_6):

- δ 5.28-5.41 (m, 4H)
- δ 3.60 (s, 3H)
- δ 2.79 (t, J = 6.5 Hz, 2H)
- δ 2.28 (t, J = 7.5 Hz, 2H)
- δ 2.02-2.12 (m, 4H)
- δ 1.59 (quintet, J \approx 7 Hz, 2H)
- δ 1.23-1.45 (m, 14H)
- δ 0.89 (t, J \approx 7 Hz, 3H)[2]

Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) data for **Methyl (9Z,12E)-octadeca-9,12-dienoate** is available in the SpectraBase database, according to PubChem.[1] Access to this database would provide the specific mass spectrum and fragmentation pattern.

Experimental Protocols

Synthesis of Conjugated Linoleic Acid (CLA) Methyl Esters

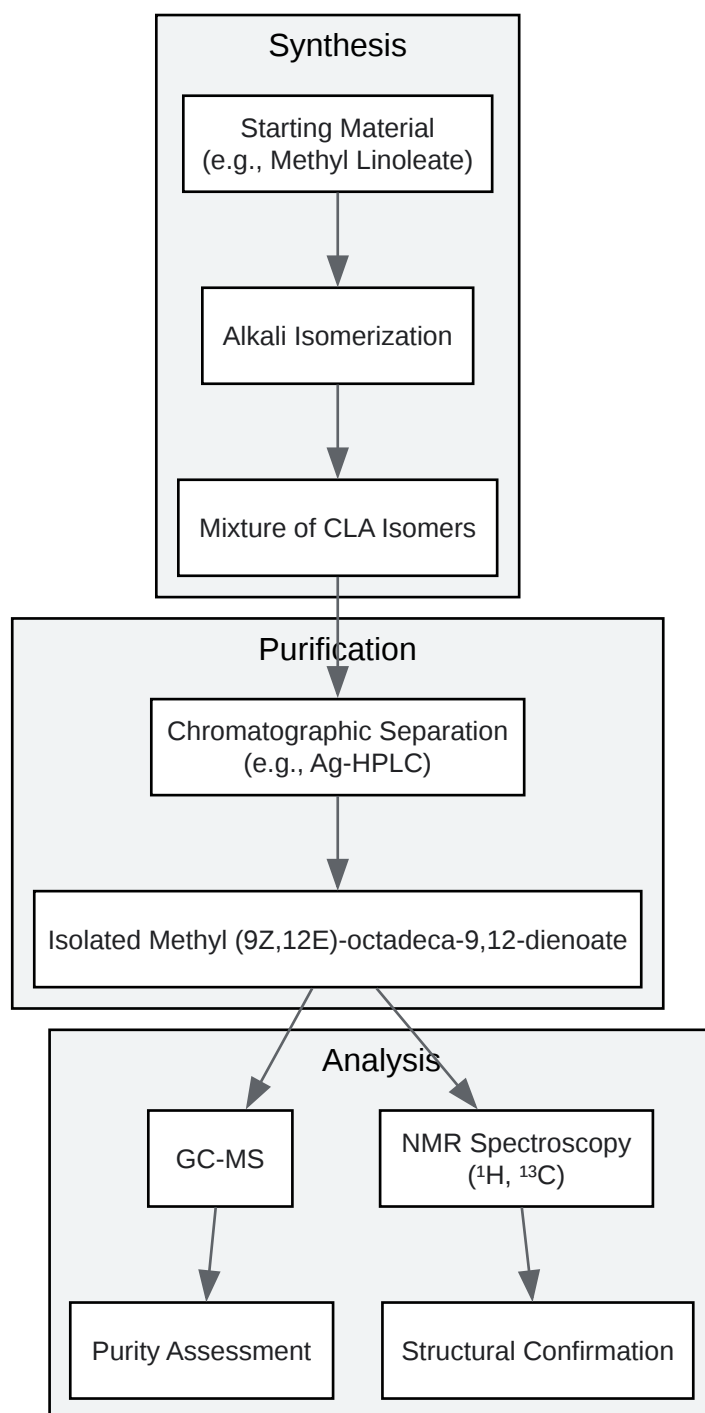
A general method for the synthesis of conjugated linoleic acid methyl esters, including the (9Z,12E) isomer, involves the alkali-isomerization of methyl linoleate.

Protocol:

- **Preparation of Methyl Linoleate:** Methyl linoleate is prepared from a suitable source, such as safflower oil, by transesterification.
- **Alkali-Isomerization:** The purified methyl linoleate is subjected to isomerization using a strong base, such as sodium methoxide in methanol or potassium hydroxide in ethylene glycol, at an elevated temperature. The reaction progress is monitored by gas chromatography (GC).
- **Purification:** The resulting mixture of CLA methyl ester isomers is a complex combination of geometric and positional isomers. The separation of the desired (9Z,12E) isomer can be achieved through a combination of techniques:
 - **Low-Temperature Crystallization:** This technique can be used to enrich certain isomers.
 - **Silver Ion Chromatography (Ag-HPLC):** This is a powerful method for separating fatty acid methyl esters based on the number, position, and geometry of their double bonds.

General Workflow for Synthesis and Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a specific fatty acid methyl ester like **Methyl (9Z,12E)-octadeca-9,12-dienoate**.



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Caption: General workflow for the synthesis and analysis of **Methyl (9Z,12E)-octadeca-9,12-dienoate**.

Chemical Reactivity and Stability

The chemical reactivity of **Methyl (9Z,12E)-octadeca-9,12-dienoate** is primarily dictated by the presence of the conjugated double bond system and the ester functional group.

- **Oxidation:** Conjugated linoleic acids are susceptible to autoxidation. The stability of CLA isomers can be influenced by the solvent system. One study found that in an aqueous system, conjugated linoleic acid was more stable than its methyl ester, while the opposite was observed in a benzene solvent system.
- **Isomerization:** The geometric configuration of the double bonds can be sensitive to heat, light, and acidic or basic conditions, potentially leading to isomerization to other cis/trans configurations.
- **Storage:** To minimize degradation, **Methyl (9Z,12E)-octadeca-9,12-dienoate** should be stored in a freezer, protected from light and oxygen.^[2]

Biological Activity and Signaling Pathways

While various biological activities, including anti-inflammatory and anti-carcinogenic effects, have been attributed to mixtures of CLA isomers, specific data on the biological effects and mechanism of action of pure **Methyl (9Z,12E)-octadeca-9,12-dienoate** are limited in the current scientific literature. Further research is required to elucidate its specific interactions with cellular signaling pathways and to determine its potential therapeutic applications.

Conclusion

This technical guide consolidates the currently available information on the physical and chemical properties of **Methyl (9Z,12E)-octadeca-9,12-dienoate**. While there are notable gaps in the experimental data for this specific isomer, the provided information, including computed properties and data from related isomers, offers a valuable starting point for researchers. The outlined experimental workflows provide a methodological framework for the synthesis, purification, and characterization of this compound. The limited data on its biological activity underscores the need for further investigation into the specific roles of this and other CLA isomers in cellular processes, which could unveil novel therapeutic avenues.

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References

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- 2. larodan.com [larodan.com]
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